

Essential Procedures for the Safe Disposal of GSK931145

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GSK931145

Cat. No.: B10773678

[Get Quote](#)

The proper disposal of laboratory chemicals is paramount for ensuring the safety of personnel and minimizing environmental impact. This guide provides detailed, step-by-step procedures for the safe handling and disposal of the research compound **GSK931145**, including its radiolabeled form, **[11C]GSK931145**. As no specific Safety Data Sheet (SDS) for **GSK931145** is publicly available, a conservative approach, treating the compound as potentially hazardous, is recommended. Researchers must always consult and adhere to their institution's specific Environmental Health and Safety (EHS) guidelines.

I. Initial Hazard Assessment and Waste Segregation

Before beginning any work that will generate waste, it is crucial to establish a waste disposal plan. All waste materials containing **GSK931145**, whether in solid or liquid form, should be considered chemical waste.

Key Principles:

- **Assume Hazardous:** In the absence of a specific SDS, treat **GSK931145** as a hazardous chemical.

- Segregate Waste Streams: Never mix different types of waste. Keep **GSK931145** waste separate from other chemical waste unless explicitly permitted by your institution's EHS department.
- Radiolabeled vs. Non-Radiolabeled: Maintain strict separation between waste containing the non-radiolabeled compound and the radiolabeled [11C]**GSK931145**, as their disposal protocols differ significantly.

II. Disposal of Non-Radiolabeled GSK931145

Solid and liquid waste containing non-radiolabeled **GSK931145** should be disposed of as chemical waste through your institution's hazardous waste management program.

Step-by-Step Protocol:

- Containment:
 - Collect all waste (e.g., unused compound, contaminated consumables like pipette tips, gloves, and paper towels) in a dedicated, chemically resistant, and leak-proof container.
 - Ensure the container has a secure, tight-fitting lid to prevent spills and evaporation.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**GSK931145**," and an approximate concentration and volume.
 - Include the name of the principal investigator and the date the waste was first added to the container.
- Storage:
 - Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory.
 - This area should be a secondary containment bin to catch any potential leaks.
- Disposal Request:

- Once the container is full or the project is complete, arrange for waste pickup through your institution's EHS department. Do not pour any **GSK931145** waste down the drain or place it in the regular trash.^{[1][2][3]}

III. Disposal of Radiolabeled [11C]GSK931145

The disposal of radiolabeled compounds is highly regulated.^[4] Due to the short half-life of Carbon-11 (approximately 20.3 minutes), the standard procedure is "decay-in-storage."^[5]

Step-by-Step Protocol:

- Containment:
 - Collect all waste contaminated with [11C]**GSK931145** in a designated radioactive waste container.
 - The container must be appropriately shielded (e.g., with lead) to protect laboratory personnel from radiation exposure.
- Labeling:
 - Label the container with the universal radiation symbol, the radioisotope ([11C]), the chemical name ([11C]**GSK931145**), the date, and the initial activity level.
- Decay-in-Storage:
 - Store the container in a designated and secure radioactive materials storage area.
 - The waste must be stored for a minimum of 10 half-lives to allow the radioactivity to decay to background levels. For Carbon-11, this is approximately 203 minutes (about 3.5 hours). To be conservative, a longer storage period (e.g., 24 hours) is often practiced.
- Verification:
 - After the storage period, use a suitable radiation survey meter (e.g., a Geiger-Müller counter) to monitor the exterior of the waste container.
 - The radiation level must be indistinguishable from the natural background radiation.

- Final Disposal:
 - Once confirmed to be at background levels, the waste is no longer considered radioactive.
 - Deface or remove all radioactive labels and symbols from the container.
 - The remaining chemical waste (now containing only non-radioactive **GSK931145**) must then be disposed of following the procedures for non-radiolabeled chemical waste as described in Section II.

Data Presentation: Waste Stream Disposal Summary


The following table summarizes the proper disposal routes for different types of waste generated during work with **GSK931145**.

Waste Stream	Description	Proper Disposal Route
Non-Radiolabeled GSK931145	Unused solid compound, solutions, contaminated labware (gloves, tips).	Collect in a labeled, sealed container. Arrange for pickup by Environmental Health & Safety (EHS) as chemical waste.
[11C]GSK931145 Waste	All materials contaminated with the radiolabeled compound.	Collect in a shielded, labeled radioactive waste container. Store for decay (minimum 10 half-lives). After decay verification, dispose of as chemical waste via EHS. [4]
Empty Stock Containers	Original containers of GSK931145 that are now empty.	Triple-rinse with a suitable solvent. Collect the rinsate as chemical waste. Deface the original label and dispose of the empty container in the regular trash or glass recycling, as per institutional policy. [6] [7]

Experimental Protocols & Visualizations

Disposal Workflow for GSK931145

The following diagram illustrates the decision-making process for the proper disposal of **GSK931145** waste in a laboratory setting.

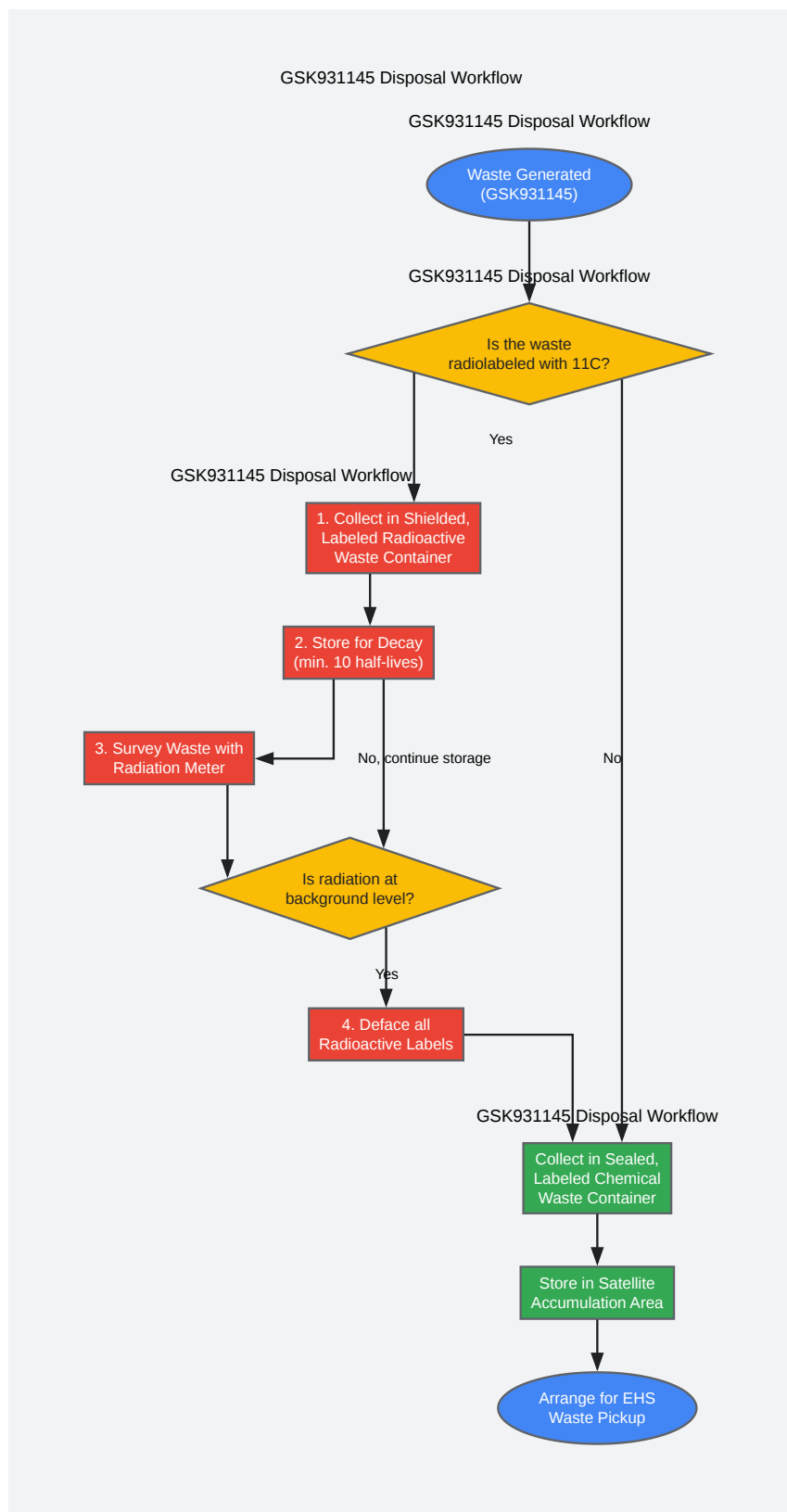

[Click to download full resolution via product page](#)

Caption: Decision workflow for the disposal of **GSK931145** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. In-Lab Disposal Methods: Waste Management Guide: Waste Management: Public & Environmental Health: Environmental Health & Safety: Protect IU: Indiana University [protect.iu.edu]
- 2. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
- 3. acs.org [acs.org]
- 4. moravek.com [moravek.com]
- 5. $^{11}\text{C}=\text{O}$ Bonds Made Easily for Positron Emission Tomography Radiopharmaceuticals - PMC [pmc.ncbi.nlm.nih.gov]
- 6. sfasu.edu [sfasu.edu]
- 7. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Essential Procedures for the Safe Disposal of GSK931145]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10773678/docs#essential-procedures-for-the-safe-disposal-of-gsk931145>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)